

# Essential Safety and Logistical Information for Handling Org41841

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## Compound of Interest

Compound Name: Org41841

Cat. No.: B1677480

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This document provides crucial safety protocols, operational guidance, and disposal plans for the handling of **Org41841**. The information is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound in a laboratory setting.

## Compound Information:

Identifier	Value
CAS Number	301847-37-0
Molecular Formula	C <sub>19</sub> H <sub>22</sub> N <sub>4</sub> O <sub>2</sub> S <sub>2</sub>
Molecular Weight	402.5 g/mol
Physical Form	Solid
Known Function	Dual agonist of the Luteinizing Hormone (LH) receptor and the Thyroid-Stimulating Hormone (TSH) receptor.

## Personal Protective Equipment (PPE)

Given that a specific Safety Data Sheet (SDS) for **Org41841** was not located, the following PPE recommendations are based on general best practices for handling solid chemical compounds of unknown toxicity in a research laboratory setting.

Protection Type	Recommended PPE	Purpose
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from splashes or airborne particles of the compound.
Hand Protection	Nitrile gloves.	Provides a barrier against skin contact. Consider double-gloving for enhanced protection.
Body Protection	A fully fastened laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended when handling larger quantities or if there is a potential for aerosolization.	Minimizes inhalation exposure.

Important Note: Always conduct a risk assessment for your specific experimental procedures to determine if additional or different PPE is required.

## Operational Plans: Handling and Storage

### Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing: If weighing the solid compound, do so in a chemical fume hood or a designated containment area to minimize the risk of inhalation or contamination of the surrounding workspace.
- Dissolving: **Org41841** is reported to be soluble in DMF (5 mg/ml) and slightly soluble in DMSO and Ethanol. When preparing solutions, add the solvent to the solid slowly to avoid splashing.

- General Practices: Avoid creating dust or aerosols. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.

#### Storage:

- Short-term (up to 1 month): Store stock solutions at -20°C.[1]
- Long-term (up to 6 months): For longer storage, it is recommended to keep stock solutions at -80°C.[1]
- Solid Compound: Store the solid compound in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.

## Disposal Plan

Dispose of **Org41841** and any contaminated materials in accordance with all applicable local, state, and federal regulations for chemical waste.

- Solid Waste: Collect unused solid **Org41841** and any disposable materials that have come into contact with it (e.g., weigh boats, contaminated gloves, bench paper) in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **Org41841** in a labeled, sealed, and appropriate hazardous liquid waste container. Do not pour chemical waste down the drain.
- Decontamination: Decontaminate all non-disposable equipment and work surfaces that have come into contact with **Org41841** using an appropriate solvent (e.g., 70% ethanol), followed by a thorough cleaning with soap and water.

## Experimental Protocols

### cAMP Production Assay in HEK293 Cells

This protocol is a general guideline for measuring the effect of **Org41841** on intracellular cAMP levels in HEK293 cells expressing either the human LH or TSH receptor.

#### Materials:

- HEK293 cells transiently or stably expressing the human LH or TSH receptor

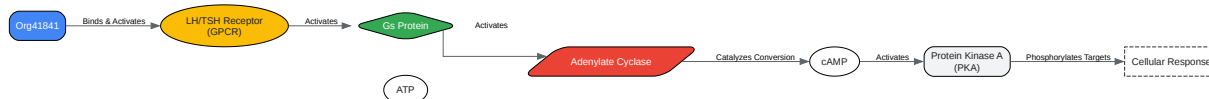
- Cell culture medium (e.g., DMEM) with appropriate supplements
- Serum-free DMEM
- 3-isobutyl-1-methylxanthine (IBMX)
- **Org41841**
- Positive control (e.g., human LH or bovine TSH)
- cAMP assay kit (e.g., cAMP Biotrak Enzymeimmunoassay System)
- Lysis buffer (provided with the cAMP assay kit)

Procedure:

- Cell Culture: Culture the transfected HEK293 cells in your standard culture medium until they reach the desired confluency (typically 48 hours post-transfection).
- Incubation:
  - Aspirate the culture medium.
  - Wash the cells once with serum-free DMEM.
  - Add serum-free DMEM containing 1 mM IBMX to each well.
  - Add varying concentrations of **Org41841** (e.g., 0 to 100  $\mu$ M) or the appropriate positive control to the wells.
  - Incubate the cells for 1 hour in a humidified incubator at 37°C with 5% CO<sub>2</sub>.
- Cell Lysis:
  - After the incubation period, aspirate the medium from the wells.
  - Add the lysis buffer provided with the cAMP assay kit to each well to lyse the cells.
- cAMP Measurement:

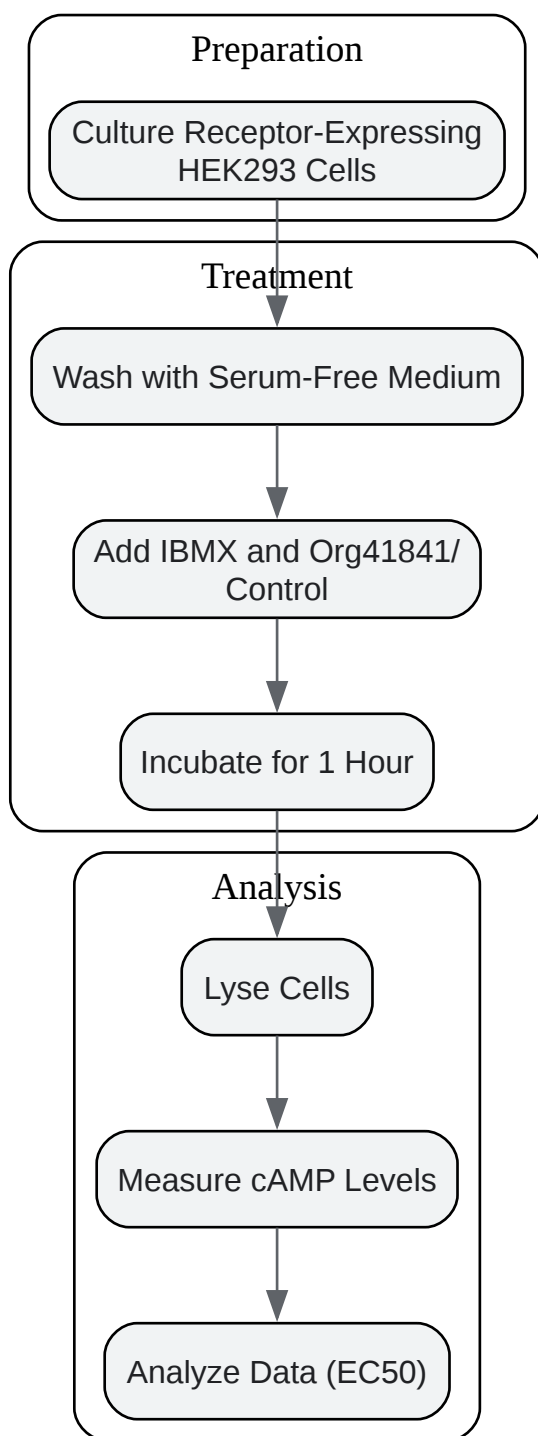
- Determine the cAMP concentration in the cell lysates according to the manufacturer's instructions for the chosen cAMP assay kit.
- Data Analysis:
  - Analyze the data to determine the EC<sub>50</sub> value for **Org41841** at each receptor. The reported EC<sub>50</sub> values are approximately 0.3 μM for the LH receptor and 6.5 μM for the TSH receptor.[1]

## Visualizations



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Caption: Signaling pathway of **Org41841** as a dual agonist for LH and TSH receptors.



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Caption: Experimental workflow for the cAMP production assay.

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## References

- 1. medchemexpress.com [medchemexpress.com]
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